

Technical Support Center: TIS108 Application in Plant Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TIS108

Cat. No.: B2844129

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the use of **TIS108**, a strigolactone (SL) biosynthesis inhibitor. This resource offers troubleshooting guides and frequently asked questions (FAQs) to address the variability in plant responses to **TIS108**, ensuring more consistent and reliable experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is **TIS108** and how does it work?

A1: **TIS108** is a triazole-type chemical inhibitor of strigolactone (SL) biosynthesis.^{[1][2][3]} It functions by reducing the endogenous levels of SLs, such as 2'-epi-5-deoxystrigol (epi-5DS), in various plant species, including rice and Arabidopsis.^{[1][2][3]} This inhibition of SL production leads to phenotypes characteristic of SL-deficient mutants, most notably an increase in shoot branching and a reduction in root hair elongation.^{[1][2]} The effects of **TIS108** can be reversed by the application of a synthetic strigolactone analog, GR24.^{[1][2]} While the precise molecular target is not yet fully elucidated, it is hypothesized that **TIS108** inhibits a cytochrome P450 monooxygenase, potentially a MAX1 homolog, which is a key enzyme in the SL biosynthesis pathway.^[1]

Q2: What are the typical observable effects of **TIS108** on plants?

A2: The application of **TIS108** typically results in the following phenotypes:

- Increased shoot branching: This is the most prominent effect, resulting from the inhibition of SLs which normally suppress axillary bud outgrowth.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Repressed root hair elongation: **TIS108** treatment often leads to shorter root hairs, a phenotype also observed in SL-deficient mutants.[\[1\]](#)[\[2\]](#)
- Alterations in gene expression: Treatment with **TIS108** can lead to the upregulation of SL biosynthesis genes, such as MAX3 and MAX4, through a feedback regulatory mechanism.[\[1\]](#)[\[5\]](#)

Q3: In which plant species has **TIS108** been shown to be effective?

A3: **TIS108** has been demonstrated to be effective in a range of plant species, including:

- Arabidopsis thaliana[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Rice (Oryza sativa)[\[5\]](#)[\[6\]](#)
- Cherry rootstocks (Prunus cerasus)
- Tartary buckwheat (Fagopyrum tataricum)[\[7\]](#)
- Olive (Olea europaea)[\[8\]](#)

It is important to note that the optimal concentration and resulting phenotypic effects can vary between species.

Troubleshooting Guide

Variability in experimental results with **TIS108** can arise from several factors. This guide provides a structured approach to troubleshooting common issues.

Problem 1: No observable phenotype (e.g., no increase in shoot branching) after **TIS108** treatment.

► Click to expand troubleshooting steps

Possible Cause 1: Inappropriate **TIS108** Concentration

- Solution: The optimal concentration of **TIS108** is species- and even ecotype-dependent. If you do not observe a phenotype, the concentration may be too low. It is recommended to perform a dose-response curve experiment to determine the optimal concentration for your specific plant system. For example, in Arabidopsis, effective concentrations range from 1–3 μM , while in rice, concentrations around 10-100 nM have been shown to reduce SL levels.[\[2\]](#)[\[5\]](#)

Possible Cause 2: Ineffective Delivery Method

- Solution: Ensure the chosen application method allows for efficient uptake of **TIS108**. Common methods include adding it to the growth medium for root uptake or foliar spraying.[\[6\]](#) For soil-grown plants, drenching the soil with the **TIS108** solution can be effective. The choice of method may depend on the plant species and experimental setup.

Possible Cause 3: Degradation of **TIS108** Stock Solution

- Solution: The stability of **TIS108** in solution can be a factor, particularly with prolonged storage or exposure to light and non-optimal pH.[\[9\]](#)[\[10\]](#) It is advisable to prepare fresh stock solutions and store them appropriately (e.g., protected from light at 4°C for short-term and -20°C for long-term storage). When diluting for experiments, use freshly prepared solutions.

Possible Cause 4: Interaction with Other Phytohormones

- Solution: The plant's endogenous hormonal balance can influence its response to **TIS108**. For instance, high levels of auxin can inhibit bud outgrowth independently of strigolactones.[\[11\]](#)[\[12\]](#) Conversely, cytokinins promote bud outgrowth and can act antagonistically to SLs.[\[7\]](#) Consider the hormonal status of your plant material and the potential for interactions with other treatments.

Problem 2: High variability in plant response between replicates.

► [Click to expand troubleshooting steps](#)

Possible Cause 1: Inconsistent Application

- Solution: Ensure uniform application of **TIS108** across all replicates. For media-based application, ensure thorough mixing. For foliar spray, ensure even coverage of all plants.

Possible Cause 2: Heterogeneous Plant Material

- Solution: Use synchronized and developmentally uniform plant material. Age, size, and developmental stage can all influence a plant's response to hormonal treatments.

Possible Cause 3: Environmental Fluctuations

- Solution: Maintain consistent environmental conditions (light, temperature, humidity) for all experimental units, as these factors can influence plant growth and hormone signaling.

Problem 3: Unintended side effects, such as dwarfism or chlorosis, are observed.

► Click to expand troubleshooting steps

Possible Cause 1: **TIS108** Concentration is Too High

- Solution: High concentrations of **TIS108** may lead to off-target effects. While **TIS108** is considered relatively specific, as a triazole derivative, it could potentially inhibit other P450 enzymes at high concentrations, which might affect, for example, gibberellin or brassinosteroid biosynthesis.^[1] If you observe phenotypes beyond the expected increase in branching, reduce the **TIS108** concentration.

Possible Cause 2: Solvent Effects

- Solution: Ensure that the solvent used to dissolve **TIS108** (e.g., DMSO, ethanol) is used at a final concentration that is not phytotoxic. Always include a solvent control in your experiments to distinguish between the effects of **TIS108** and the solvent.

Quantitative Data Summary

| Plant Species | TIS108 Concentration | Observed Effect | Reference |
|-----------------------|--------------------------|---|-----------|
| Arabidopsis thaliana | 1-3 μ M | Increased number of branches, repressed root hair elongation. | [1][2] |
| Rice (Oryza sativa) | 10-100 nM | Reduced levels of epi-5DS in roots and root exudates. | [5] |
| Rice (Oryza sativa) | 3 μ M (foliar spray) | Decreased nematode infection and increased jasmonate levels. | [6] |
| Cherry Rootstocks | 10 μ M | Increased stem length. | |
| Tartary Buckwheat | 10 μ M | Increased number of main-stem branches, grain number, and grain weight. | [7] |
| Olive (Olea europaea) | 1-10 μ M | Increased lateral bud formation. | [8] |

Experimental Protocols

Protocol 1: TIS108 Treatment of Arabidopsis thaliana in Sterile Culture

- Preparation of **TIS108** Stock Solution:
 - Dissolve **TIS108** in DMSO to create a 10 mM stock solution.
 - Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.
- Plating and Growth Conditions:

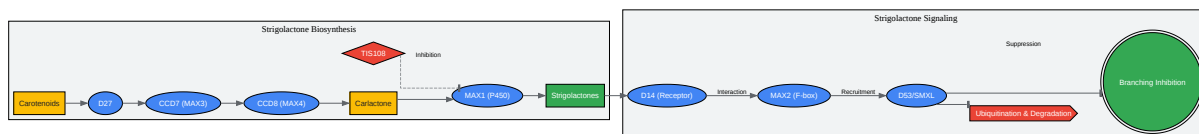
- Prepare Murashige and Skoog (MS) medium, including 1% sucrose and 0.8% agar.
- Autoclave the medium and allow it to cool to approximately 50-60°C.
- Add the **TIS108** stock solution to the cooled medium to achieve the desired final concentration (e.g., 1 μ M, 3 μ M, 5 μ M). Also, prepare a control plate with an equivalent amount of DMSO.
- Pour the medium into sterile petri dishes.
- Surface-sterilize Arabidopsis seeds and place them on the plates.
- Stratify the seeds at 4°C for 2-4 days in the dark.
- Transfer the plates to a growth chamber with a 16-hour light/8-hour dark photoperiod at 22°C.
- Phenotypic Analysis:
 - After a designated growth period (e.g., 3-4 weeks), quantify the number of rosette branches.
 - For root hair analysis, seedlings can be grown vertically on plates for 7-10 days and root hairs observed under a microscope.

Protocol 2: Foliar Application of TIS108 to Rice Seedlings

- Plant Growth:
 - Grow rice seedlings in a suitable hydroponic or soil-based system under controlled environmental conditions.
- Preparation of **TIS108** Spray Solution:
 - Dilute the **TIS108** stock solution (e.g., 10 mM in DMSO) in water containing a surfactant (e.g., 0.01% Tween-20) to the desired final concentration (e.g., 3 μ M).

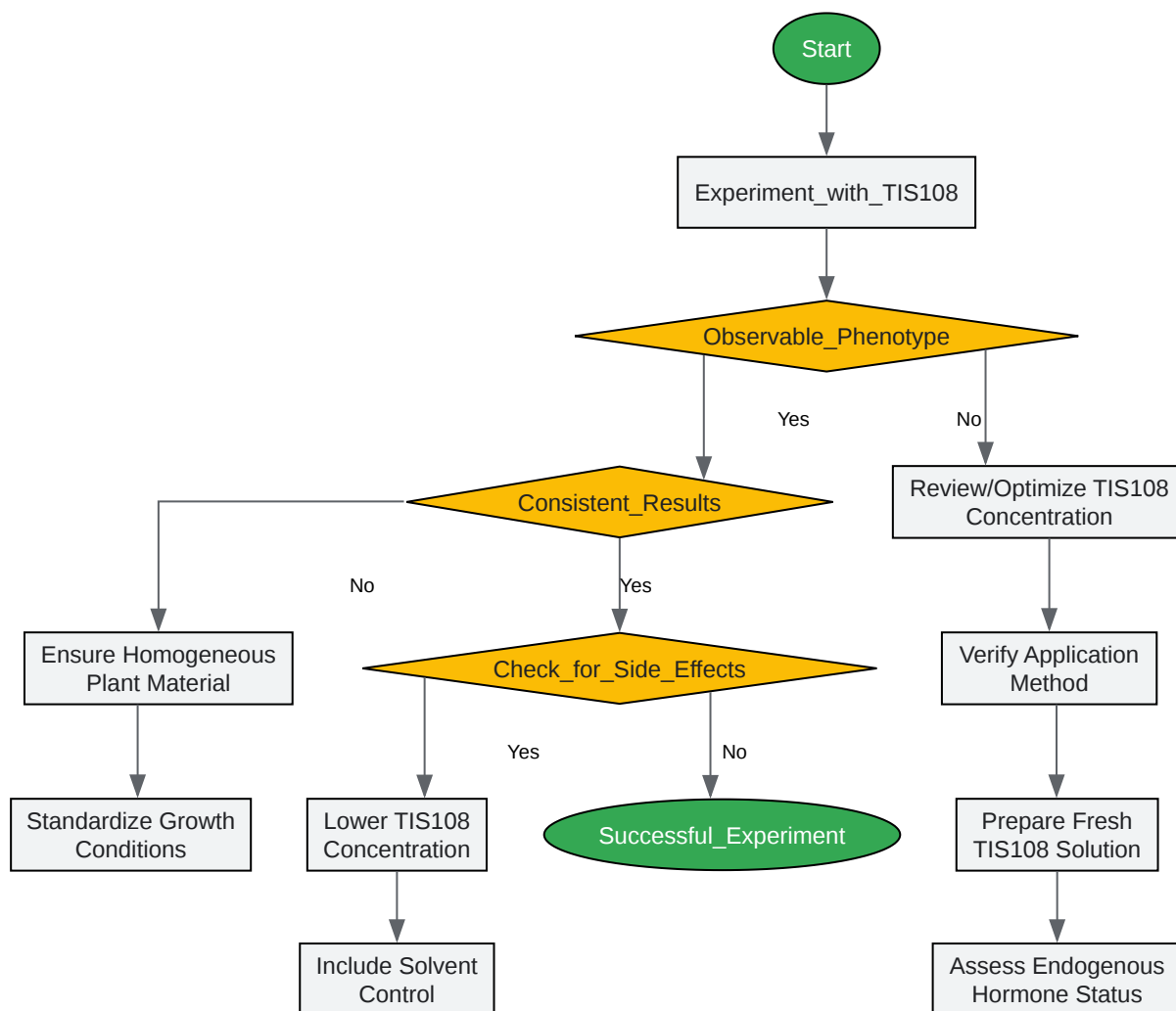
- Prepare a mock solution containing the same concentration of DMSO and surfactant in water.
- Application:
 - When the seedlings have reached the desired developmental stage (e.g., 14 days old), spray the foliage with the **TIS108** solution or the mock solution until runoff.[6]
 - Ensure even coverage of the shoots.
- Post-Treatment and Analysis:
 - Return the plants to the growth chamber.
 - Phenotypic analysis (e.g., tiller number) and/or molecular/metabolic analysis (e.g., hormone quantification) can be performed at desired time points after treatment.[6]

Visualizations



[Click to download full resolution via product page](#)

Caption: Simplified strigolactone biosynthesis and signaling pathway, indicating the putative target of **TIS108**.



[Click to download full resolution via product page](#)

Caption: A decision-making workflow for troubleshooting common issues in **TIS108** experiments.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Strigolactones modulate stem length and diameter of cherry rootstocks through interaction with other hormone signaling pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Effects of strigolactone-biosynthesis inhibitor TIS108 on Arabidopsis - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Effects of strigolactone-biosynthesis inhibitor TIS108 on Arabidopsis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. Strigolactones affect the yield of Tartary buckwheat by regulating endogenous hormone levels - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Identification and expression of strigolactone biosynthesis and signaling genes and the in vitro effects of strigolactones in olive (*Olea europaea* L.) - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Stability and degradation profiles of Spantide II in aqueous solutions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Degradation of dacarbazine in aqueous solution - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. Three ancient hormonal cues co-ordinate shoot branching in a moss | eLife [elifesciences.org]
- To cite this document: BenchChem. [Technical Support Center: TIS108 Application in Plant Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2844129#addressing-variability-in-plant-response-to-tis108]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com